

Safe handling and storage procedures for Dicyclohexyl peroxydicarbonate in the lab.

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Compound of Interest

Compound Name: *Dicyclohexyl peroxydicarbonate*

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Application Notes and Protocols for Dicyclohexyl Peroxydicarbonate

For Researchers, Scientists, and Drug Development Professionals

These notes provide detailed procedures for the safe handling and storage of **Dicyclohexyl peroxydicarbonate** in a laboratory setting. Adherence to these protocols is critical to mitigate the risks associated with this energetic and thermally sensitive material.

Hazard Summary

Dicyclohexyl peroxydicarbonate is a solid organic peroxide that poses significant hazards. It is highly unstable and can decompose violently or explosively when subjected to heat, shock, or friction.^{[1][2]} It is also a strong oxidizing agent and can cause skin and serious eye irritation.^[1]

Primary Hazards:

- Explosive: Decomposes violently at temperatures between 0-10°C, and this can be accelerated by contaminants.^{[1][2][3]}
- Fire Hazard: Heating may cause a fire.^[1]
- Strong Oxidizing Agent: May ignite combustible materials.^[2]

- Health Hazards: Causes skin and serious eye irritation.[1] Ingestion or contact may cause severe injury or burns.[2]

Physical and Chemical Properties

A summary of the key physical and chemical properties of **Dicyclohexyl peroxydicarbonate** is provided in the table below.

Property	Value	Source
Molecular Formula	C14H22O6	[1]
Molecular Weight	286.32 g/mol	[1]
Appearance	White solid powder	[3]
Melting Point	44-46°C	[3]
Decomposition Temperature	42°C	[3]
Solubility	Insoluble in water; soluble in ketones, esters, aromatic solvents, and chlorinated hydrocarbons.	[3][4]

Storage and Handling Procedures

Due to its thermal instability, strict temperature control is paramount during the storage and handling of **Dicyclohexyl peroxydicarbonate**.

Storage Protocols

Parameter	Guideline	Source
Storage Temperature	2-8°C (Refrigerated)	
Control Temperature	+10°C	[5]
Emergency Temperature	+15°C	[5]
Storage Conditions	Store in a tightly closed, original container in a dry, cool, and well-ventilated area.	[6]
Incompatible Materials	Keep away from heat, sparks, open flames, and combustible materials. Avoid contact with strong oxidizing agents, reducing agents, acids, bases, amines, and metals.	[2][6][7]
Segregation	Store separately from other chemicals, especially incompatible materials.	[8]

Handling Protocols

Personal Protective Equipment (PPE):

Equipment	Specification	Source
Eye Protection	Tightly fitting safety goggles with side-shields.	[6]
Hand Protection	Chemical-resistant gloves (inspect before use).	[6]
Skin Protection	Fire/flame resistant and impervious clothing.	[6]
Respiratory Protection	Use in a well-ventilated area. If dust formation is likely, use a respirator.	[6]

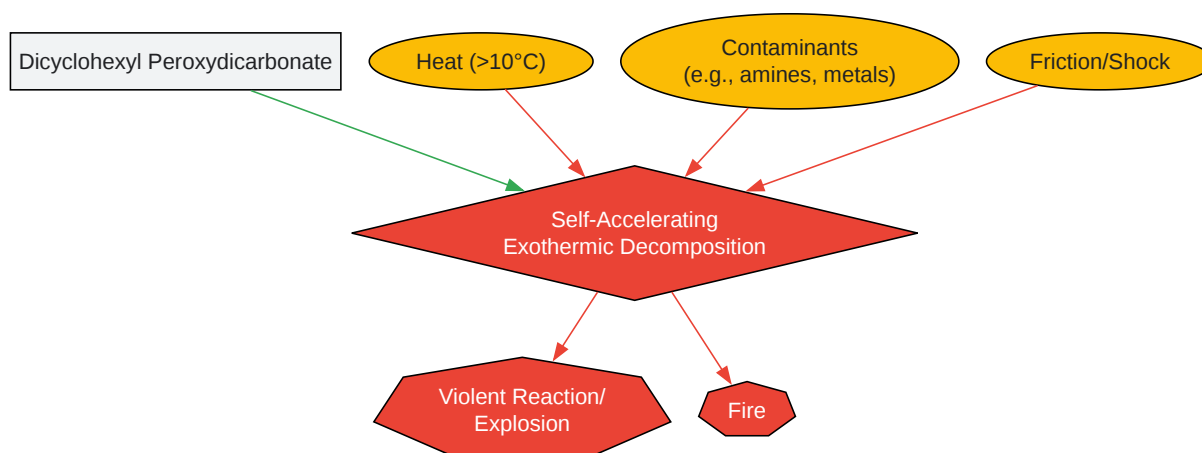
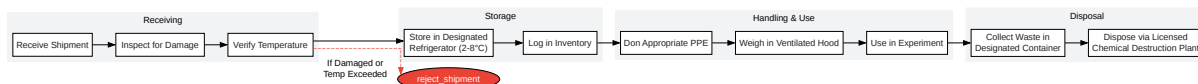
General Handling:

- Handle in a well-ventilated place.[6]
- Use non-sparking tools.[6]
- Prevent fire caused by electrostatic discharge.[6]
- Avoid formation of dust and aerosols.[6]
- Never return unused material to the original container.[7]
- Weigh out in a designated area, not in the storage room.[7]

Experimental Workflows

Safe Handling Workflow

The following diagram illustrates the logical workflow for the safe handling of **Dicyclohexyl peroxydicarbonate** from receipt to disposal.



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